

# Navigating the Landscape of 2-Fluorohexane: A Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Fluorohexane

Cat. No.: B1252246

[Get Quote](#)

For Immediate Release

[City, State] – December 14, 2025 – As the demand for specialized fluorinated compounds in drug discovery and materials science continues to grow, a comprehensive understanding of key building blocks is paramount. This technical guide offers an in-depth exploration of **2-Fluorohexane**, a secondary fluoroalkane, providing researchers, scientists, and drug development professionals with a vital resource on its commercial availability, synthesis, and physicochemical properties.

## Commercial Availability and Suppliers

**2-Fluorohexane** (CAS No. 372-54-3) is a commercially available research chemical. Several chemical suppliers offer this compound in various quantities, typically for research and development purposes. While pricing is often available upon inquiry, the compound's accessibility facilitates its use in a range of experimental applications.

Table 1: Commercial Suppliers of **2-Fluorohexane**

| Supplier  | Website       | Notes   |
|-----------|---------------|---|
| Smolecule | smolecule.com | Available for inquiry, intended for research purposes. <a href="#">[1]</a>            |
| Chemazone | chemazone.net | Available in various pack sizes from 1 mg to 5 g upon request.<br><a href="#">[2]</a> |
| LookChem  | lookchem.com  | States the product has achieved commercial mass production. <a href="#">[3]</a>       |
| ABI Chem  | abichem.com   | Available for quotation. <a href="#">[4]</a>  |
| Guidechem | guidechem.com | Lists multiple suppliers for the compound. <a href="#">[5]</a>                        |

## Physicochemical and Spectroscopic Data

A clear understanding of the physical and chemical properties of **2-Fluorohexane** is essential for its application in experimental design. The following table summarizes key data for this compound.

Table 2: Physicochemical and Computed Properties of **2-Fluorohexane**

| Property                     | Value                            | Source     |
|------------------------------|----------------------------------|------------|
| IUPAC Name                   | 2-fluorohexane                   | PubChem[6] |
| CAS Number                   | 372-54-3                         | PubChem[6] |
| Molecular Formula            | C <sub>6</sub> H <sub>13</sub> F | PubChem[6] |
| Molecular Weight             | 104.17 g/mol                     | PubChem[6] |
| Boiling Point                | 71 °C                            | Stenutz    |
| Computed XLogP3              | 2.8                              | PubChem[6] |
| Hydrogen Bond Donor Count    | 0                                | PubChem[6] |
| Hydrogen Bond Acceptor Count | 1                                | PubChem[6] |
| Rotatable Bond Count         | 3                                | PubChem[6] |
| Exact Mass                   | 104.100128577                    | PubChem[6] |
| Complexity                   | 35.2                             | PubChem[6] |

Spectroscopic data is critical for the identification and characterization of **2-Fluorohexane**. <sup>13</sup>C and <sup>19</sup>F NMR data are available for this compound.

## Synthesis of 2-Fluorohexane: Experimental Protocols

The synthesis of secondary fluoroalkanes such as **2-Fluorohexane** can be achieved through several methods, most notably via the nucleophilic fluorination of the corresponding alcohol, 2-hexanol. Reagents such as (Diethylamino)sulfur trifluoride (DAST) and bis(2-methoxyethyl)aminosulfur trifluoride (Deoxofluor) are commonly employed for this transformation.[1][2][7][8][9]

## General Protocol for Deoxyfluorination of 2-Hexanol using DAST

This protocol outlines a general procedure for the synthesis of **2-Fluorohexane** from 2-hexanol using DAST.

#### Materials:

- 2-Hexanol
- (Diethylamino)sulfur trifluoride (DAST)
- Anhydrous dichloromethane (DCM)
- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Water
- Brine solution
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )
- Standard laboratory glassware for inert atmosphere reactions
- Chromatography supplies for purification

#### Procedure:

- In a flame-dried, two-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve 2-hexanol (1 equivalent) in anhydrous dichloromethane (20 volumes).
- Cool the solution to -78 °C using a dry ice/acetone bath.
- Slowly add DAST (1.2 equivalents) dropwise to the stirred solution.
- After the addition is complete, allow the reaction mixture to slowly warm to room temperature and stir for 2 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).

- Upon completion, carefully quench the reaction by slowly adding a saturated solution of  $\text{NaHCO}_3$ .
- Transfer the mixture to a separatory funnel and extract the aqueous layer twice with dichloromethane.
- Combine the organic layers and wash successively with water (2 x 10 volumes) and brine (5 volumes).
- Dry the organic layer over anhydrous  $\text{Na}_2\text{SO}_4$ , filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield **2-Fluorohexane**.

Safety Note: DAST is a hazardous reagent that is sensitive to heat and moisture and should be handled with extreme care in a well-ventilated fume hood.[\[1\]](#)

## General Protocol for Deoxyfluorination of 2-Hexanol using Deoxofluor

This protocol provides a general method for the synthesis of **2-Fluorohexane** from 2-hexanol using the more thermally stable Deoxofluor reagent.

### Materials:

- 2-Hexanol
- Bis(2-methoxyethyl)aminosulfur trifluoride (Deoxofluor)
- Anhydrous dichloromethane (DCM)
- Saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution
- Water
- Brine solution
- Anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ )

- Standard laboratory glassware for inert atmosphere reactions
- Chromatography supplies for purification

**Procedure:**

- In a flame-dried, two-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve 2-hexanol (1 equivalent) in anhydrous dichloromethane (20 volumes).
- Cool the solution to 0 °C using an ice bath.
- Slowly add Deoxofluor (1.2 - 1.5 equivalents) dropwise to the stirred solution.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir overnight.
- Monitor the reaction progress by TLC.
- Upon completion, carefully quench the reaction by slowly adding a saturated solution of NaHCO<sub>3</sub>.
- Transfer the mixture to a separatory funnel and extract the aqueous layer twice with dichloromethane.
- Combine the organic layers and wash successively with water (2 x 10 volumes) and brine (5 volumes).
- Dry the organic layer over anhydrous Na<sub>2</sub>SO<sub>4</sub>, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to afford **2-Fluorohexane**.

Safety Note: Deoxofluor reacts violently with water and should be handled in a dry atmosphere with appropriate personal protective equipment.[\[2\]](#)

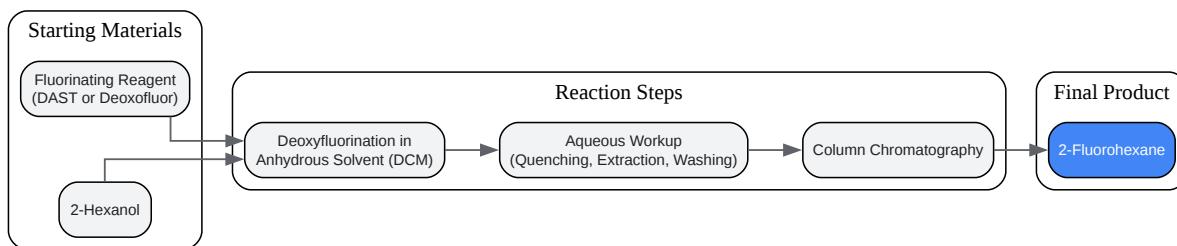
## Applications in Research and Development

While specific case studies detailing the application of **2-Fluorohexane** in drug development or materials science are not widely available in public literature, its role can be inferred from the broader applications of fluoroalkanes. The introduction of fluorine into organic molecules can significantly alter their physicochemical and biological properties, including lipophilicity, metabolic stability, and binding affinity to protein targets.[10][11]

Fluoroalkanes are utilized as building blocks in the synthesis of more complex fluorinated molecules for pharmaceuticals and agrochemicals.[11] The strategic placement of a fluorine atom, as in **2-Fluorohexane**, can block sites of metabolic oxidation, thereby improving the pharmacokinetic profile of a drug candidate.

## Synthetic Workflow Visualization

The synthesis of **2-Fluorohexane** from 2-hexanol via deoxyfluorination can be visualized as a straightforward workflow.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **2-Fluorohexane**.

In conclusion, **2-Fluorohexane** is an accessible and valuable reagent for researchers in organic synthesis and medicinal chemistry. The established protocols for its synthesis from 2-hexanol provide a reliable means of obtaining this fluorinated building block for further investigation and incorporation into novel molecules.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. organic-synthesis.com [organic-synthesis.com]
- 2. organic-synthesis.com [organic-synthesis.com]
- 3. benchchem.com [benchchem.com]
- 4. Difluoroalkane synthesis by fluorination or substitution [organic-chemistry.org]
- 5. Organic Syntheses Procedure [orgsyn.org]
- 6. 2-Fluorohexane | C6H13F | CID 13620130 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 7. Diethylaminosulfur Trifluoride (DAST) [sigmaaldrich.com]
- 8. DAST - Enamine [enamine.net]
- 9. Deoxofluor - Enamine [enamine.net]
- 10. pharmacyjournal.org [pharmacyjournal.org]
- 11. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Navigating the Landscape of 2-Fluorohexane: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1252246#commercial-availability-and-suppliers-of-2-fluorohexane>

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)